

Introduction: Positioning N-sec-Butylbenzamide in Modern Chemistry

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Compound of Interest

Compound Name: *Benzamide, N-(1-methylpropyl)-*

CAS No.: 879-71-0

Cat. No.: B11991763

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N-substituted benzamides represent a cornerstone class of compounds in organic synthesis and medicinal chemistry. Their structural motif, characterized by a benzene ring attached to a carbonyl group which is in turn bonded to a nitrogen atom, serves as a versatile scaffold for a vast array of applications. Within this family, N-sec-butylbenzamide is a distinct isomer whose specific stereochemical and electronic properties make it a valuable intermediate and a subject of study.

This guide provides a comprehensive technical overview of N-sec-butylbenzamide, designed for researchers, scientists, and drug development professionals. We will delve into its core structural features, contrasting it with its isomers, and explore detailed methodologies for its synthesis and characterization. The narrative emphasizes the causality behind experimental choices, grounding theoretical knowledge in practical, field-proven insights to ensure a self-validating and authoritative resource.

Core Chemical Identity and Physicochemical Properties

A precise understanding of a molecule's structure is the foundation of all subsequent chemical and biological investigation. For N-sec-butylbenzamide, this begins with differentiating it from its structural isomers, as the point of attachment on the butyl chain profoundly influences its physical properties and reactivity.

Chemical Structure and Isomerism

N-sec-butylbenzamide features a benzoyl group attached to the nitrogen atom of a sec-butylamine moiety. The prefix "sec-" indicates that the nitrogen is bonded to the secondary carbon of the butyl group (carbon-2 of the butane chain).^[1] This is distinct from its isomers: N-n-butylbenzamide (straight chain), N-isobutylbenzamide (branched chain attached at a primary carbon), and N-tert-butylbenzamide (attachment at a tertiary carbon).

The IUPAC name for N-sec-butylbenzamide is N-(butan-2-yl)benzamide. Its molecular formula is C₁₁H₁₅NO.

Caption: Chemical structure of N-sec-butylbenzamide (N-(butan-2-yl)benzamide).

Physicochemical Data Summary

Quantitative data provides a clear reference for experimental design and material handling. The key properties of N-sec-butylbenzamide are summarized below.

Property	Value	Source
IUPAC Name	N-(butan-2-yl)benzamide	^[1]
Synonyms	N-sec-Butyl-benzamide	
CAS Number	879-71-0	
Molecular Formula	C ₁₁ H ₁₅ NO	
Molecular Weight	177.24 g/mol	^[2] ^[3]
Appearance	Typically a white to off-white solid	General Observation

Synthesis and Structural Elucidation

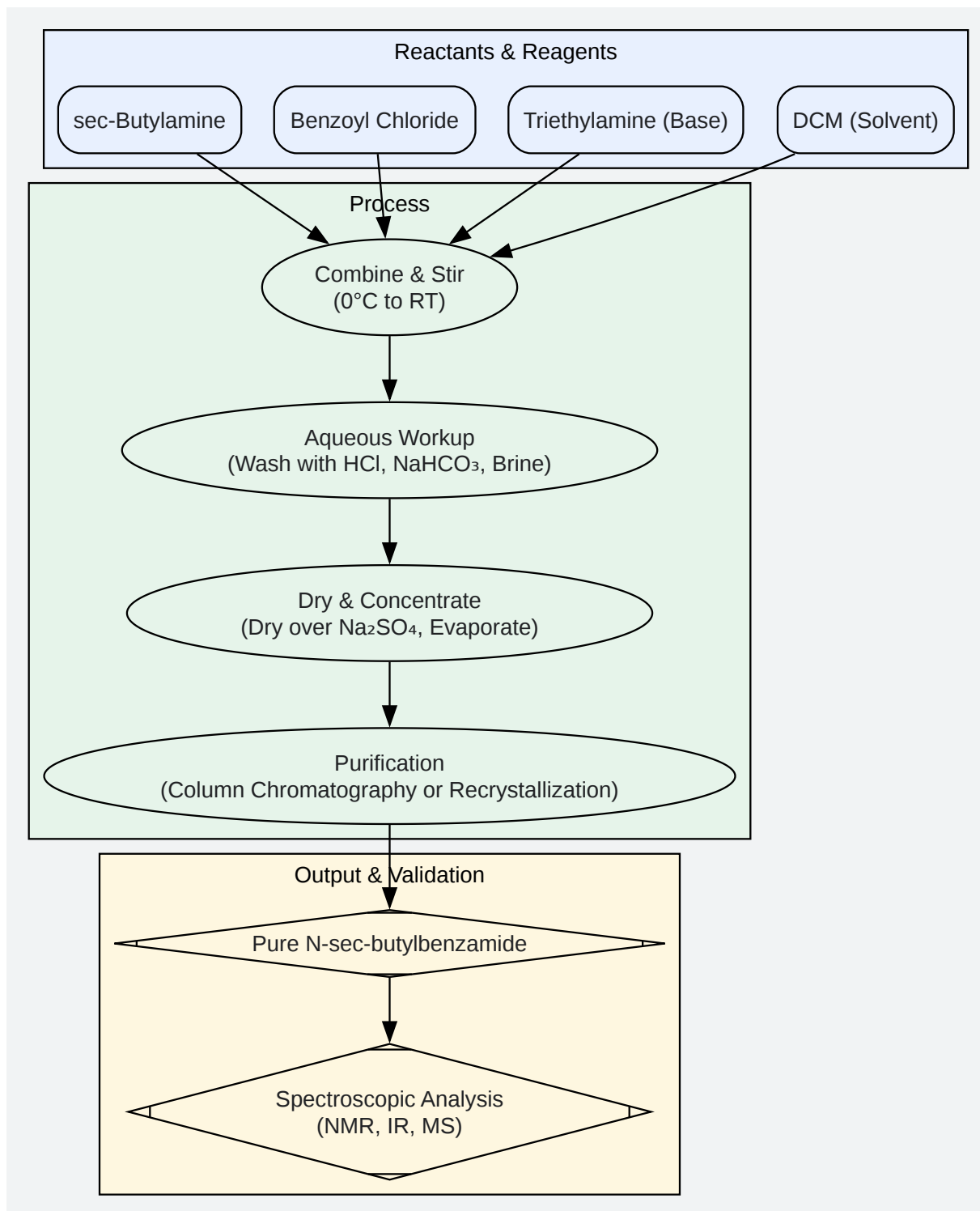
The synthesis and subsequent confirmation of structure are fundamental workflows in chemical research. The protocols described here are designed to be self-validating, where the analytical data from the characterization steps directly confirms the outcome of the synthesis.

Synthetic Pathway: Acylation of sec-Butylamine

A robust and widely applicable method for synthesizing N-substituted benzamides is the acylation of the corresponding amine with benzoyl chloride.^[4] This reaction is favored due to the high reactivity of the acyl chloride electrophile.

Causality of Experimental Design:

- **Reactants:** sec-Butylamine serves as the nucleophile, attacking the electrophilic carbonyl carbon of benzoyl chloride.
- **Solvent:** A non-protic solvent like dichloromethane (DCM) or diethyl ether is used to dissolve the reactants without participating in the reaction.
- **Base:** A tertiary amine, such as triethylamine or pyridine, is added as an acid scavenger. It neutralizes the hydrochloric acid (HCl) byproduct generated during the reaction, preventing the protonation of the sec-butylamine reactant and driving the equilibrium towards the product.



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Caption: Experimental workflow for the synthesis of N-sec-butylbenzamide.

Experimental Protocol: Synthesis of N-sec-butylbenzamide

- **Setup:** To a round-bottom flask under an inert atmosphere (e.g., nitrogen), add sec-butylamine (1.0 eq.) and triethylamine (1.1 eq.) to anhydrous dichloromethane. Cool the mixture to 0°C in an ice bath.
- **Addition:** Slowly add benzoyl chloride (1.05 eq.) dropwise to the stirred solution.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring progress by Thin Layer Chromatography (TLC).
- **Quenching & Workup:** Upon completion, dilute the mixture with DCM. Transfer to a separatory funnel and wash sequentially with 1M HCl, saturated aqueous NaHCO₃, and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by silica gel column chromatography.

Spectroscopic Characterization: A Self-Validating System

The identity and purity of the synthesized N-sec-butylbenzamide must be rigorously confirmed. Spectroscopic analysis provides a detailed fingerprint of the molecule.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure of organic molecules.

- **¹H NMR:** The spectrum will show distinct signals corresponding to each unique proton environment:
 - **Aromatic Protons:** A complex multiplet pattern between 7.3-7.8 ppm corresponding to the five protons on the benzene ring.[\[5\]](#)

- Amide Proton (N-H): A broad singlet, typically between 5.5-8.5 ppm, whose position can vary with concentration and solvent.[\[5\]](#)
- sec-Butyl Protons: A multiplet for the CH proton attached to the nitrogen, a multiplet for the CH₂ group, a doublet for one CH₃ group, and a triplet for the terminal CH₃ group.
- ¹³C NMR: The spectrum will show the expected number of carbon signals, including the characteristic downfield signal for the carbonyl carbon (C=O) around 167 ppm.[\[6\]](#)

Expert Insight - The Impact of Rotamers: The amide C-N bond has significant double-bond character, which restricts free rotation. This can lead to the existence of cis and trans rotamers that are in slow exchange on the NMR timescale at room temperature.[\[5\]](#) This phenomenon may cause a doubling or significant broadening of peaks corresponding to the protons on the sec-butyl group. Performing Variable Temperature (VT) NMR is a definitive method to confirm this; as the temperature is increased, the rate of rotation increases, causing the separate signals to coalesce into single, sharp, averaged peaks.[\[5\]](#)

2.2.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

- N-H Stretch: A sharp, medium-intensity absorption band around 3300-3500 cm⁻¹.[\[7\]](#)
- C=O (Amide I) Stretch: A very strong and sharp absorption band around 1650-1680 cm⁻¹.[\[7\]](#)
[\[8\]](#)
- Aromatic C-H Stretch: Signals appearing just above 3000 cm⁻¹.
- Aliphatic C-H Stretch: Signals appearing just below 3000 cm⁻¹.

Applications in Research and Drug Development

While N-sec-butylbenzamide may not be a final drug product itself, it belongs to a class of molecules that are critical as intermediates and scaffolds in pharmaceutical research.

- Synthetic Intermediate: The benzamide moiety can participate in or direct further chemical transformations. For example, related N-butyl-2-benzyloxybenzamides have been used in Wittig rearrangements to synthesize phthalide natural products and 3-aryl-3-

benzyloxyisoindolinone anticancer agents.[9] This highlights the utility of the N-alkylbenzamide framework in building complex molecular architectures.

- **Scaffold in Drug Discovery:** The N-substituted benzamide scaffold is prevalent in medicinal chemistry. For instance, a series of N-benzyl benzamide derivatives were developed as potent and selective sub-nanomolar inhibitors of butyrylcholinesterase (BChE), an important target in the treatment of advanced Alzheimer's disease.[10] These studies underscore the value of exploring different N-substituents, like the sec-butyl group, to modulate properties such as binding affinity, selectivity, and pharmacokinetics.

Safety and Handling

As a laboratory chemical, N-sec-butylbenzamide should be handled with appropriate care. While specific toxicity data is limited, information from related compounds provides guidance. N-Butylbenzamide is listed as causing serious eye damage.[2] General safety protocols should therefore be strictly followed.

- **Personal Protective Equipment (PPE):** Wear safety goggles, a lab coat, and chemical-resistant gloves.[11]
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12] Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

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